

Commercial Availability and Technical Profile of 1,5-Diacetyldoline

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Compound of Interest

Compound Name: 1,5-Diacetyldoline

Cat. No.: B094150

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An In-depth Guide for Chemical and Pharmaceutical Research Professionals

Introduction

1,5-Diacetyldoline is a chemical intermediate belonging to the indoline class of heterocyclic compounds. The indoline scaffold is a privileged structure in medicinal chemistry, forming the core of numerous biologically active molecules and approved pharmaceutical agents.[1][2] This technical guide provides an overview of the commercial suppliers, physicochemical properties, and representative synthetic applications of **1,5-Diacetyldoline**, serving as a resource for researchers in drug discovery and chemical synthesis. While the compound itself is not known for direct biological activity, its utility as a building block makes it a valuable reagent in the development of more complex molecules.

Commercial Suppliers and Physical Properties

1,5-Diacetyldoline (CAS No. 16078-35-6) is available from various commercial chemical suppliers.[3][4][5] The purity and available quantities can vary, and researchers should consult the supplier's certificate of analysis for specific batch information.

Table 1: Representative Commercial Suppliers

Supplier	Reported Purity	Catalog Number Example
Santa Cruz Biotechnology	Not specified	sc-223902
P&S Chemicals	Not specified	Not specified
ChemicalBook Affiliates	≥ 97%	Varies by affiliate

Table 2: Physicochemical Properties of **1,5-Diacetyldoline**

Property	Value	Source
CAS Number	16078-35-6	[3][4][5]
Molecular Formula	C ₁₂ H ₁₃ NO ₂	[3][4]
Molecular Weight	203.24 g/mol	[3]
IUPAC Name	1-(5-acetyl-2,3-dihydro-1H-indol-1-yl)ethan-1-one	[4]
Melting Point	137-141 °C	[5]
Appearance	Solid (form may vary)	General
Synonyms	1-(5-acetyldolin-1-yl)ethanone, 1,5-Diacetyldoline	[4]

Synthesis and Experimental Protocols

1,5-Diacetyldoline is primarily used as a reactant in further chemical synthesis.[5] A common application involves its use as a precursor in reactions such as α -arylation. The compound itself can be synthesized via a Friedel-Crafts acylation reaction.

Representative Synthesis Protocol: Friedel-Crafts Acylation of 1-Acetyldoline

This protocol describes a general method for the synthesis of **1,5-Diacetyldoline** from 1-Acetyldoline and Acetyl chloride, a reaction route noted by chemical databases.[5]

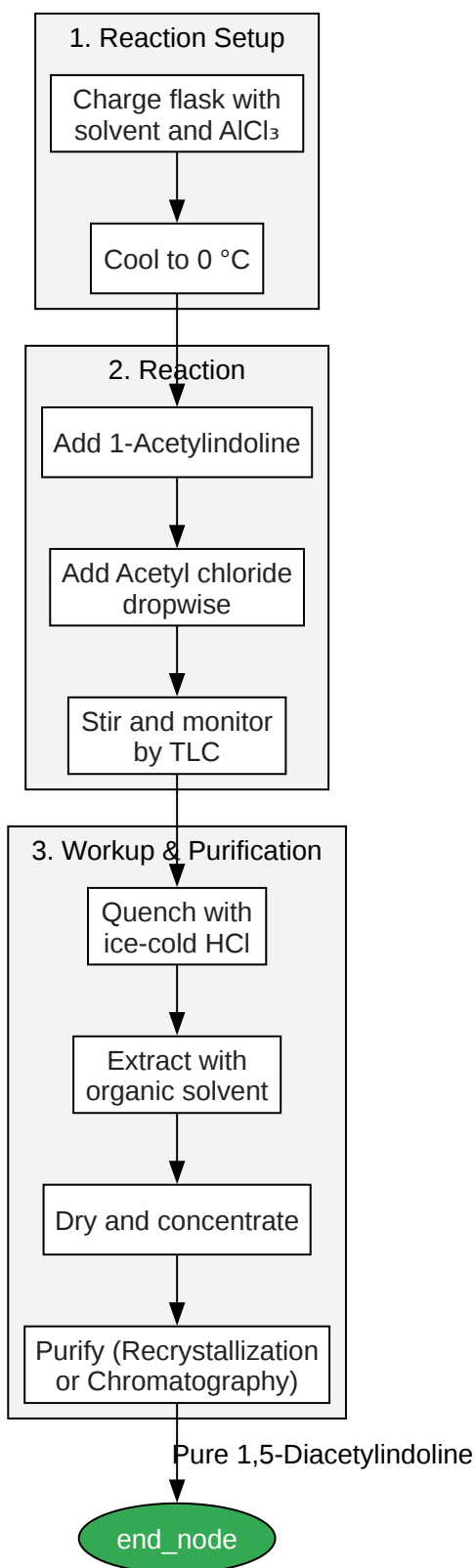
Materials:

- 1-Acetylundoline
- Acetyl chloride
- A Lewis acid catalyst (e.g., Aluminum chloride, AlCl_3)
- Anhydrous, non-polar solvent (e.g., Dichloromethane, DCM)
- Quenching solution (e.g., ice-cold dilute HCl)
- Extraction solvent (e.g., Ethyl acetate)
- Drying agent (e.g., anhydrous MgSO_4 or Na_2SO_4)

Methodology:

- **Reaction Setup:** A flame-dried, three-neck flask equipped with a magnetic stirrer, a dropping funnel, and a nitrogen inlet is charged with anhydrous solvent and the Lewis acid catalyst under an inert atmosphere. The mixture is cooled in an ice bath.
- **Addition of Reactants:** 1-Acetylundoline, dissolved in the anhydrous solvent, is added to the flask. Acetyl chloride is then added dropwise via the dropping funnel, maintaining a low temperature.
- **Reaction:** The reaction is stirred at a controlled temperature (e.g., 0 °C to room temperature) for a specified time, monitored by Thin Layer Chromatography (TLC) until the starting material is consumed.
- **Workup:** The reaction is carefully quenched by pouring it over a mixture of ice and dilute hydrochloric acid.
- **Extraction:** The aqueous layer is extracted multiple times with an organic solvent. The combined organic layers are washed with brine, dried over an anhydrous drying agent, and filtered.

- Purification: The solvent is removed under reduced pressure. The resulting crude product is purified, typically by recrystallization or column chromatography, to yield pure **1,5-Diacetyldoline**.



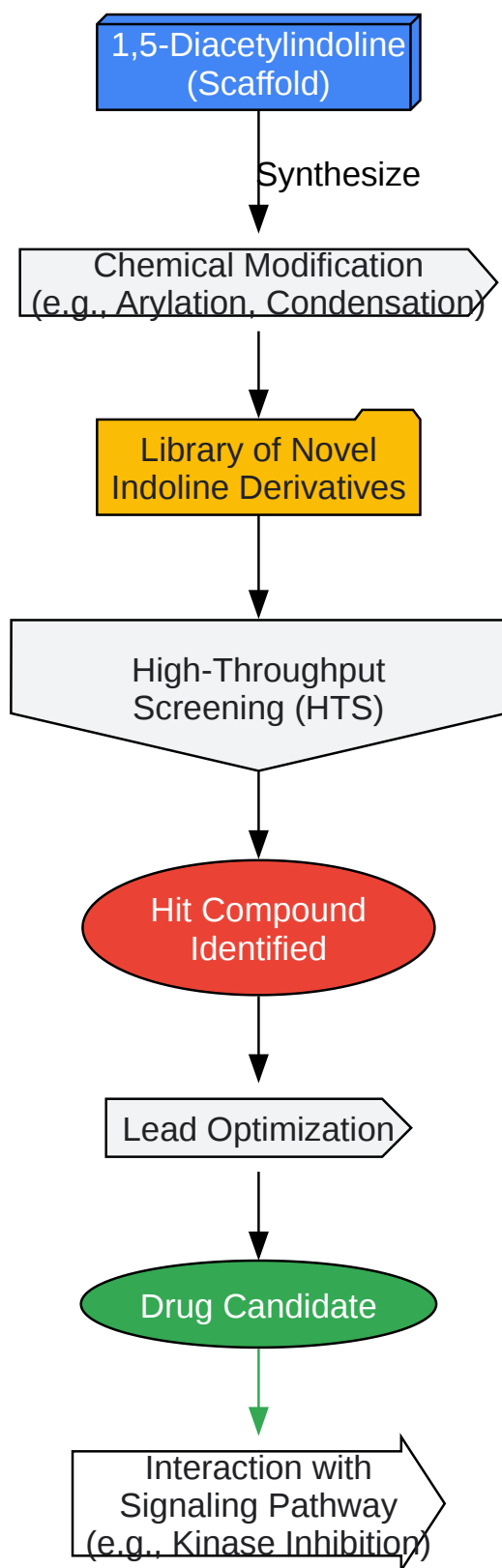
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Caption: Workflow for the synthesis of **1,5-Diacetyldoline**.

Role in Drug Discovery

The indoline chemical scaffold is a key component in many pharmaceutical compounds.^{[1][6]} While **1,5-Diacetylindoline** is not reported to have direct biological activity, it serves as a valuable starting material or intermediate for creating more complex derivatives. The process involves modifying the core scaffold through various chemical reactions to synthesize a library of new compounds. These novel derivatives are then screened for biological activity against specific targets, such as enzymes or receptors involved in disease signaling pathways.

This workflow illustrates the progression from a simple building block to a potential drug candidate that can modulate a biological pathway.



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